

In-Depth Technical Guide to the Physicochemical Properties of Technical Grade Kinoprene

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Compound of Interest

Compound Name: **Kinoprene**

Cat. No.: **B1673650**

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Abstract

This technical guide provides a comprehensive overview of the core physicochemical properties of technical grade **kinoprene**, an insect growth regulator. **Kinoprene** acts as a juvenile hormone mimic, disrupting the developmental processes of various insect pests.^[1] Understanding its physicochemical characteristics is crucial for formulation development, environmental fate assessment, and toxicological studies. This document consolidates available data on its identity, physical and chemical properties, solubility, stability, and mode of action, presenting them in a clear and accessible format for scientific professionals.

Chemical Identity and Structure

Technical grade **kinoprene** is primarily composed of the active ingredient **kinoprene**, with the S-isomer being the most common commercially used form.^{[2][3]} It is described as a clear amber to light yellow oily liquid with a mild fruity odor.^{[2][4]}

Table 1: Chemical Identification of **Kinoprene**

Identifier	Value	Reference(s)
IUPAC Name	prop-2-ynyl (2E,4E)-3,7,11-trimethyldodeca-2,4-dienoate	[5]
CAS Name	2-propynyl (2E,4E)-3,7,11-trimethyl-2,4-dodecadienoate	[3]
CAS Registry Number	42588-37-4	[4] [5]
Molecular Formula	C ₁₈ H ₂₈ O ₂	[4] [5]
Molecular Weight	276.41 g/mol	[5]
Synonyms	Enstar, ZR-777, ENT-70531	[4]
Purity (Technical Grade)	Typically around 89%	[2]

Physicochemical Properties

The physicochemical properties of a compound are fundamental to understanding its behavior in various applications and environments. The following tables summarize the key physical and chemical characteristics of technical grade **kinoprene**.

Table 2: Physical Properties of Technical Grade **Kinoprene**

Property	Value	Reference(s)
Physical State	Oily Liquid	[4]
Color	Light Yellow to Amber	[2] [4]
Odor	Mild Fruity	[2]
Boiling Point	Data not available	
Melting Point	Data not available	
Vapor Pressure	Data not available	
Density	Data not available	

Table 3: Chemical Properties of Technical Grade **Kinoprene**

Property	Value	Reference(s)
Octanol-Water Partition Coefficient (Log Kow)	No experimental data available. High Log Kow values (>4.5) are of concern for bioaccumulation.	[6]
Water Solubility	0.211 mg/L (at 20°C, pH 7)	[3]
Solubility in Organic Solvents	Soluble in most organic solvents. Specific quantitative data is not readily available.	[7]
Dissociation Constant (pKa)	No data available. As a neutral molecule, significant dissociation in environmentally relevant pH ranges is not expected.	[8]

Stability Profile

The stability of an active ingredient is a critical factor in its formulation, storage, and environmental persistence.

Hydrolysis

Hydrolysis is a key degradation pathway for many pesticides in the environment. The rate of hydrolysis is often pH-dependent. While specific hydrolysis rate constants for **kinoprene** are not available in the reviewed literature, the stability of similar compounds can be influenced by the pH of the aqueous solution.[9]

Photostability

Photostability testing is essential to determine if a substance is prone to degradation upon exposure to light.[10][11] One of the major challenges in the analysis of related compounds like methoprene is its susceptibility to photodegradation.[12] Specific photostability data, such as

the degradation half-life of **kinoprene** under defined UV light conditions, is not currently available in public literature.

Mode of Action: Juvenile Hormone Mimic

Kinoprene is classified as an insect growth regulator and functions as a juvenile hormone (JH) mimic.^{[1][3]} JH is a critical hormone in insects that regulates metamorphosis and reproduction. ^[1] **Kinoprene** exerts its effect by binding to the juvenile hormone receptor, which is now understood to be the Methoprene-tolerant (Met) protein, a ligand-binding transcription factor. ^{[13][14]}

The binding of **kinoprene** (or endogenous JH) to the Met receptor initiates a signaling cascade that ultimately alters gene expression. This process involves the interaction of the activated Met receptor with other transcription factors.^[13] The disruption of normal JH signaling at sensitive life stages prevents the insect from successfully molting into an adult, leading to mortality or sterility.^[1]

Signaling Pathway of Kinoprene as a Juvenile Hormone Mimic

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